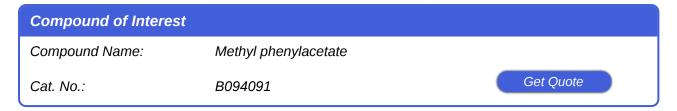


An In-depth Technical Guide to Methyl Phenylacetate: Synonyms, Properties, and Experimental Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl phenylacetate (CAS No. 101-41-7) is an aromatic ester recognized for its characteristic sweet, honey-like fragrance. This versatile compound finds extensive application in the fragrance, flavor, and pharmaceutical industries. In research and development, it serves as a valuable building block in organic synthesis and as a standard for analytical studies. This technical guide provides a comprehensive overview of **methyl phenylacetate**, including its synonyms, physicochemical properties, detailed experimental protocols for its synthesis, purification, and analysis, and an exploration of its role in biological systems.

Chemical Synonyms and Identifiers

Methyl phenylacetate is known by a variety of names in chemical literature and commerce. A comprehensive list of its synonyms and identifiers is provided below for clear and unambiguous reference.



Identifier Type	Identifier	Citation
IUPAC Name	methyl 2-phenylacetate	[1]
CAS Number	101-41-7	[1]
Common Synonyms	Phenylacetic acid, methyl ester	[1]
Benzeneacetic acid, methyl ester	[1]	
Methyl benzeneacetate	[1]	_
Methyl alpha-toluate	[1]	_
Methyl phenylethanoate	[1]	
Trade Name	Mephaneine	[1]
FEMA Number	2733	[1]
EINECS Number	202-940-9	[1]
Molecular Formula	C ₉ H ₁₀ O ₂	[2]
SMILES	COC(=O)CC1=CC=CC=C1	[1]
InChI	InChI=1S/C9H10O2/c1-11- 9(10)7-8-5-3-2-4-6-8/h2- 6H,7H2,1H3	[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **methyl phenylacetate** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.



Property	Value	Citation
Molecular Weight	150.17 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Strong, honey-like	[2]
Boiling Point	218 °C	[2]
Melting Point	Not applicable (liquid at room temperature)	
Density	1.062 - 1.066 g/mL at 20 °C	[1]
Refractive Index (n ²⁰ /D)	1.503 - 1.509	[1]
Solubility	Soluble in most organic solvents. Insoluble in water.	[1]
Vapor Pressure	0.13 mmHg at 25 °C	[1]
Flash Point	90.6 °C (195.1 °F)	[2]

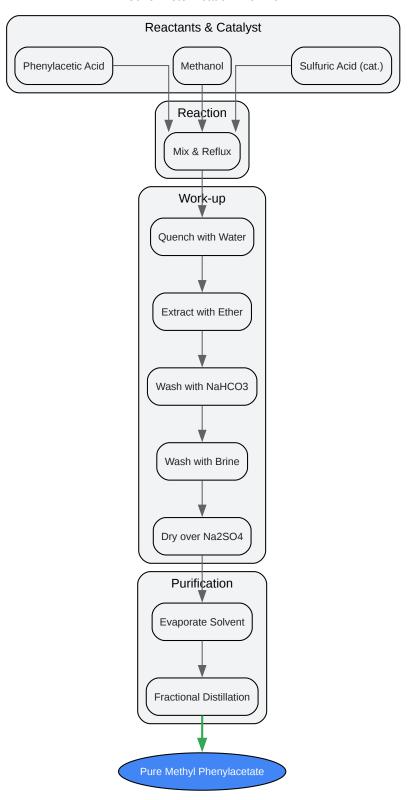
Experimental Protocols Synthesis of Methyl Phenylacetate via Fischer Esterification

This protocol details the synthesis of **methyl phenylacetate** from phenylacetic acid and methanol using an acid catalyst.

Workflow Diagram:



Fischer Esterification Workflow



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Caption: Workflow for the synthesis of methyl phenylacetate via Fischer esterification.



Materials:

- Phenylacetic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H₂SO₄)
- · Diethyl ether
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve phenylacetic acid in an excess of methanol (e.g., 5-10 molar equivalents).
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The progress
 of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
 - Cool the reaction mixture to room temperature.



- Slowly pour the mixture into a separatory funnel containing cold water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent by rotary evaporation.

Purification by Fractional Distillation

This protocol is for the purification of crude **methyl phenylacetate**.

Procedure:

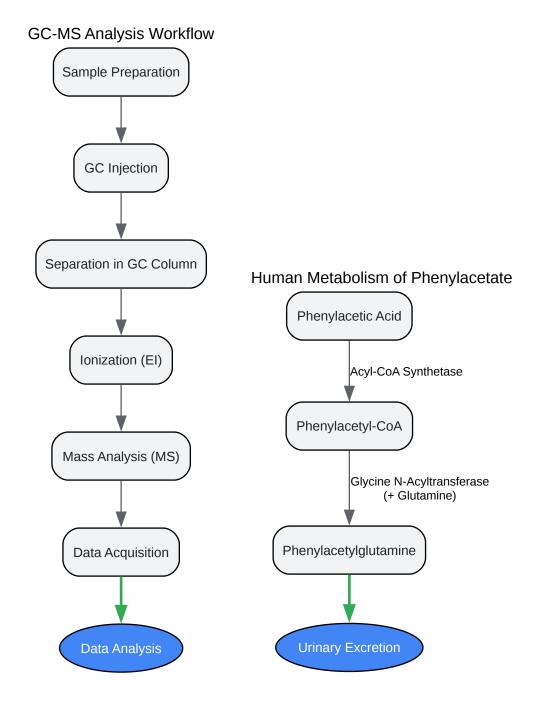
- Apparatus Setup: Assemble a fractional distillation apparatus. Use a fractionating column with a suitable packing material (e.g., Raschig rings or Vigreux indentations) to ensure efficient separation.
- Distillation:
 - Place the crude methyl phenylacetate in the distillation flask with a few boiling chips.
 - Heat the flask gently.
 - Collect the fraction that distills at the boiling point of methyl phenylacetate (approximately 218 °C at atmospheric pressure). The boiling point will be lower under vacuum.
- Product Collection: Collect the purified product in a clean, dry receiving flask.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of **methyl phenylacetate** purity.

Workflow Diagram:





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References

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- 2. Methyl phenylacetate Wikipedia [en.wikipedia.org]
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